

# Physical properties of 1-Bromo-2-chloroethane (boiling point, density)

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## Compound of Interest

Compound Name: 1-Bromo-2-chloroethane

Cat. No.: B052838

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## Technical Guide: Physical Properties of 1-Bromo-2-chloroethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-Bromo-2-chloroethane**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and research applications, with a focus on accurate data presentation and experimental methodology.

## Quantitative Data Summary

The physical properties of **1-Bromo-2-chloroethane** have been determined and are summarized in the table below for easy reference. These values represent a consensus from multiple reliable sources.

Physical Property	Value	Conditions
Boiling Point	106-108 °C	Standard atmospheric pressure
Density	1.723 - 1.73 g/mL	25 °C

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard experimental methodologies for measuring the boiling point and density of liquid compounds such as **1-Bromo-2-chloroethane**.

### Determination of Boiling Point: Capillary Method

The capillary method is a common and reliable technique for determining the boiling point of a small quantity of liquid.

Materials:

- Thiele tube or other suitable heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- **1-Bromo-2-chloroethane** sample
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- **Sample Preparation:** A small amount (a few drops) of **1-Bromo-2-chloroethane** is placed into the small test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in a Thiele tube filled with a heating oil (e.g., mineral oil).

- Heating: The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- Boiling Point Determination: The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. This is the temperature at which the vapor pressure of the sample equals the atmospheric pressure.<sup>[1]</sup>

## Determination of Density: Pycnometer Method

A pycnometer is a specialized flask used for the precise measurement of the density of a liquid.

Materials:

- Pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to  $\pm 0.001$  g)
- **1-Bromo-2-chloroethane** sample
- Distilled water (for calibration)
- Acetone (for cleaning and drying)
- Water bath (for temperature control)

Procedure:

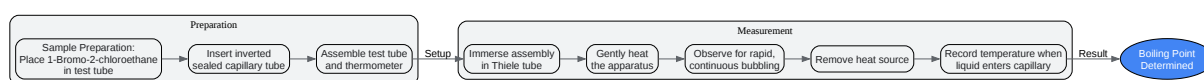
- Cleaning and Drying: The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried completely.
- Mass of Empty Pycnometer: The mass of the clean, dry, and empty pycnometer is accurately measured using an analytical balance.

- **Mass of Pycnometer with Water:** The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C). The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away. The mass of the pycnometer filled with water is then measured.
- **Mass of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with **1-Bromo-2-chloroethane**. The same procedure of thermal equilibration and mass measurement is followed as with the water.
- **Calculation:** The density of **1-Bromo-2-chloroethane** is calculated using the following formula:

Density of sample = [(Mass of pycnometer with sample) - (Mass of empty pycnometer)] / [(Mass of pycnometer with water) - (Mass of empty pycnometer)] \* Density of water at the experimental temperature

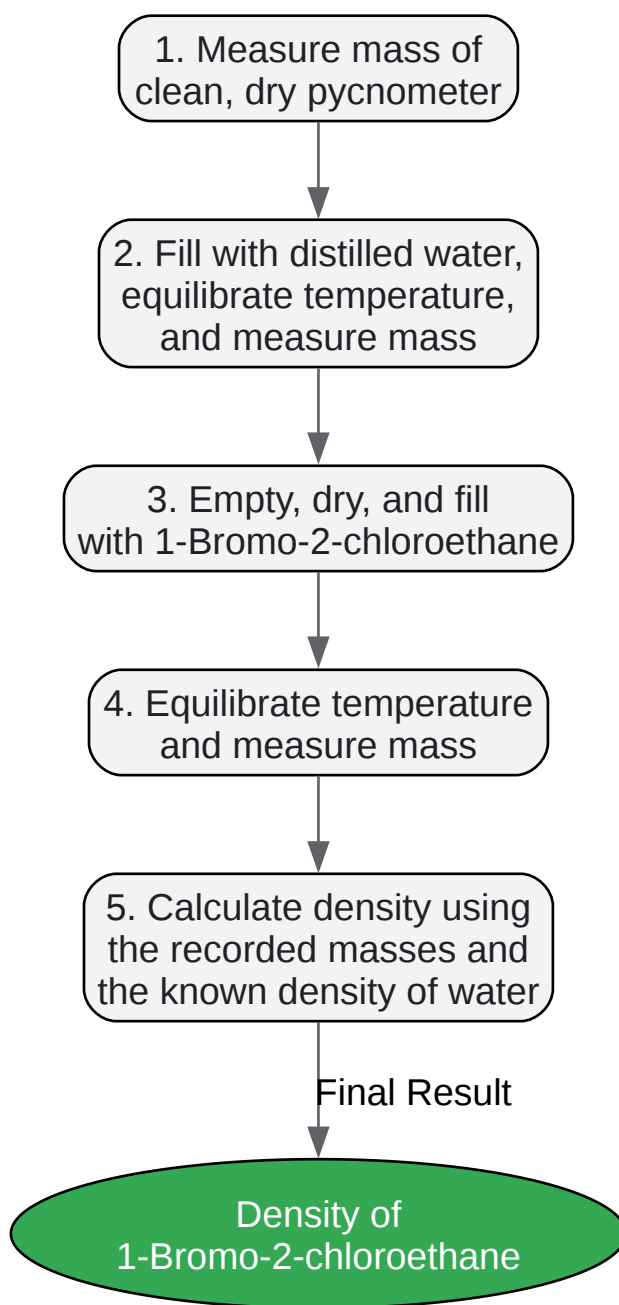
## Visualized Workflows and Relationships

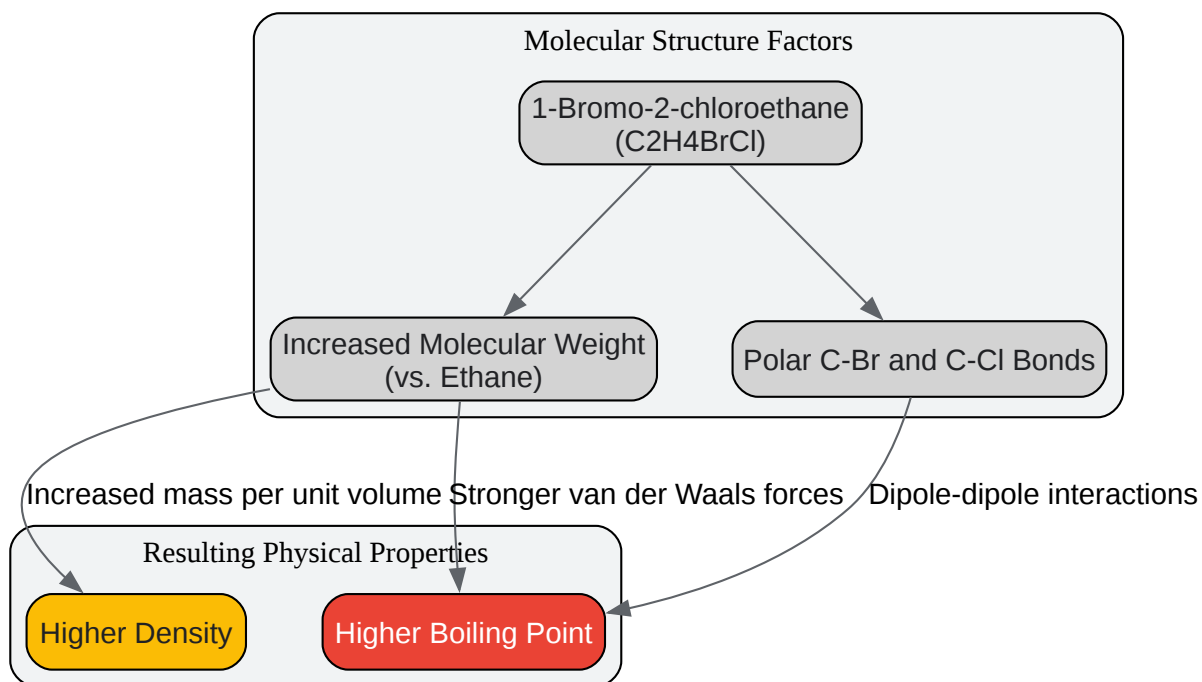
To further elucidate the experimental processes and the underlying principles governing the physical properties of **1-Bromo-2-chloroethane**, the following diagrams are provided.



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Caption: Experimental workflow for determining the boiling point of **1-Bromo-2-chloroethane** using the capillary method.





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## References

- 1. Video: Boiling Points - Concept [jove.com]
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